

# Personal protective equipment for handling Aluminum subacetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aluminum subacetate

Cat. No.: B091270

[Get Quote](#)

## Essential Safety Guide: Handling Aluminum Subacetate

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **Aluminum Subacetate** (CAS No. 142-03-0).

Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

## Hazard Identification and Chemical Properties

**Aluminum subacetate**, also known as basic aluminum acetate, is a white powder that poses several health and environmental risks.[1][2] It is classified as causing serious eye damage and may cause skin and respiratory irritation.[3][4] Furthermore, it is recognized as being very toxic to aquatic life with long-lasting effects.[3] One safety data sheet also notes that it is suspected of damaging fertility or the unborn child.[5]

Data Presentation: Properties of **Aluminum Subacetate**

The following table summarizes key quantitative data for **Aluminum Subacetate**.

| Property                     | Value                                                                                                                                                                                             | Source |
|------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------|
| Molecular Formula            | C <sub>4</sub> H <sub>7</sub> AlO <sub>5</sub>                                                                                                                                                    | [1][2] |
| Molecular Weight             | 162.09 g/mol                                                                                                                                                                                      | [1][2] |
| Appearance                   | White powder/solid                                                                                                                                                                                | [1][2] |
| Bulk Density                 | 600 kg/m <sup>3</sup>                                                                                                                                                                             | [1]    |
| Occupational Exposure Limits | No specific limits have been established by region-specific regulatory bodies. One source suggests an OSHA nuisance dust limit of 10 mg/m <sup>3</sup> for a product containing aluminum acetate. | [4][5] |

## Operational Plan: Personal Protective Equipment (PPE) and Handling

A systematic approach to safety, from preparation to disposal, is mandatory. The following protocols outline the necessary steps for safe handling.

### Personal Protective Equipment (PPE) Protocol

Based on a thorough risk assessment, the following PPE is the minimum requirement for handling **Aluminum Subacetate**.

- Eye and Face Protection:
  - Requirement: Wear chemical safety goggles or safety glasses with side-shields at all times.[1] If there is a significant risk of splashing, a face shield should be worn in addition to goggles.
  - Rationale: **Aluminum subacetate** can cause serious, irreversible eye damage upon contact.[3]
- Skin and Body Protection:

- Gloves: Wear protective chemical-resistant gloves (e.g., nitrile).[3][5]
- Clothing: A fully buttoned lab coat, long-sleeved clothing, and long pants are required to prevent skin contact.[1][6]
- Apron: For operations involving larger quantities or a high risk of splashing, a chemical-resistant apron is necessary.[1]
- Footwear: Fully enclosed, liquid-resistant shoes must be worn.[6]
- Rationale: Direct contact can cause skin irritation.[1][4] Contaminated clothing must be removed immediately.[3]
- Respiratory Protection:
  - Requirement: Operations should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep airborne levels below exposure limits.[1][7] If dust formation is unavoidable or ventilation is inadequate, a NIOSH-approved dust respirator must be used.[1][5][8]
  - Rationale: Inhalation of dust may lead to respiratory tract irritation.[4][5]

## Safe Handling Procedures

- Engineering Controls: Always use **Aluminum subacetate** in a well-ventilated area. Process enclosures or local exhaust ventilation (e.g., fume hood) are essential to control airborne dust.[1][3][7]
- Static Control: Ground and bond containers and receiving equipment during transfer to prevent static discharge, which can ignite fine dust accumulations.[3]
- Work Practices:
  - Avoid the formation of dust.[4][7]
  - Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[3][4]

- Do not eat, drink, or smoke in the laboratory or areas where chemicals are handled.[3][4]
- Remove contaminated clothing and PPE before entering eating areas.[3]
- Storage:
  - Store in a tightly closed, properly labeled container.[1][4]
  - Keep in a cool, dry, and well-ventilated place away from incompatible materials.[1][4][7]  
Recommended storage temperature is 15–25 °C.[7]

## Emergency and Disposal Plan

Immediate and appropriate action is critical in the event of an emergency.

### Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the affected area.
- Ventilate: Ensure the area is well-ventilated.[3]
- Equip: Wear the full PPE detailed above, including respiratory protection (a dust mask at a minimum; SCBA for large spills).[8]
- Contain: Prevent the spill from spreading or entering drains and waterways.[3][9]
- Clean-Up: Carefully sweep or shovel the spilled solid material into a suitable, labeled container for disposal.[1][4] Avoid actions that generate dust.
- Decontaminate: Clean the spill area thoroughly with soap and water.[5]

### First Aid Measures

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids apart.[4][8] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention from a poison center or doctor.[3]
- Skin Contact: Remove all contaminated clothing immediately.[3] Wash the affected skin with plenty of soap and water.[1] If irritation develops or persists, seek medical attention.[1][4]

- Inhalation: Move the affected person to fresh air and keep them comfortable for breathing.[4][10] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical assistance.[1][3]
- Ingestion: Rinse the mouth with water.[3][7] Do not induce vomiting.[9] Call a poison center or doctor for medical advice.[1][10]

## Disposal Plan

- Waste Characterization: **Aluminum subacetate** is considered hazardous waste due to its ecotoxicity.[3]
- Containerization: Dispose of contents and containers in approved, labeled hazardous waste containers.[3] Contaminated packaging must be handled with the same precautions as the substance itself.[3]
- Disposal Method: Waste must be disposed of in accordance with all federal, state, and local environmental regulations.[1] Do not allow the chemical to enter drains, surface water, or ground water.[3][7] Contact a licensed professional waste disposal service.[5]

## Workflow for Safe Handling of Aluminum Subacetate



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Aluminum Subacetate**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. Aluminum Subacetate | C<sub>4</sub>H<sub>7</sub>AlO<sub>5</sub> | CID 10197832 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemos.de [chemos.de]
- 4. fishersci.nl [fishersci.nl]
- 5. dharmatrading.com [dharmatrading.com]
- 6. operations.ok.ubc.ca [operations.ok.ubc.ca]
- 7. carlroth.com [carlroth.com]
- 8. b2b.concordancehealthcare.com [b2b.concordancehealthcare.com]
- 9. Aluminum - ESPI Metals [espimetals.com]
- 10. lobachemie.com [lobachemie.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Aluminum subacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091270#personal-protective-equipment-for-handling-aluminum-subacetate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)